

5-Hydroxy Imidacloprid-d4 CAS number and structure

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Compound of Interest

Compound Name: 5-Hydroxy Imidacloprid-d4

Cat. No.: B15558018

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Technical Guide: 5-Hydroxy Imidacloprid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Hydroxy Imidacloprid-d4**, the deuterated stable isotope-labeled metabolite of the neonicotinoid insecticide Imidacloprid. This document covers its chemical identity, metabolic formation, and its critical application in analytical methodologies.

Core Compound Data

5-Hydroxy Imidacloprid-d4 serves as an essential internal standard for the quantification of 5-Hydroxy Imidacloprid in various matrices through mass spectrometry techniques.^{[1][2]} The deuterium labeling provides a distinct mass shift, enabling precise differentiation from the naturally occurring analyte.

Identifier	Data	Reference
Compound Name	5-Hydroxy Imidacloprid-d4	[1][2][3]
CAS Number	380912-09-4 (Unlabeled)	[1][4]
Molecular Formula	C ₉ H ₆ D ₄ ClN ₅ O ₃	[1]
Molecular Weight	275.69 g/mol	[1]
Application	Internal standard for quantification by GC- or LC-MS	[1][5]

Chemical Structure

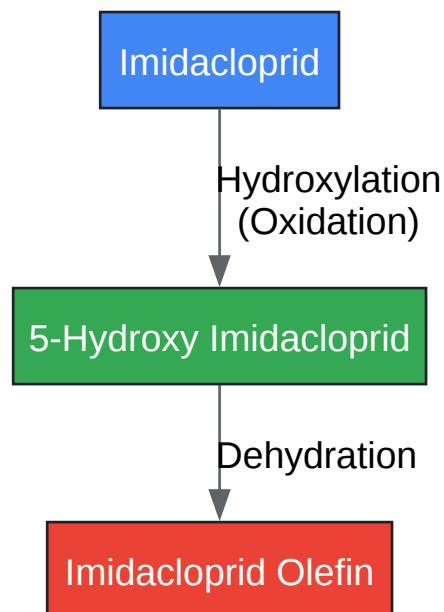
The chemical structure of **5-Hydroxy Imidacloprid-d4** is characterized by a hydroxyl group at the 5-position of the imidazolidine ring of Imidacloprid. The "-d4" designation indicates that four hydrogen atoms on the imidazolidine ring have been replaced by deuterium isotopes, which is a common labeling pattern for related standards like Imidacloprid-d4.[5][6]

(NE)-N-[1-[(6-chloro-3-pyridinyl)methyl]-5-hydroxyimidazolidin-2-ylidene-4,4,5,5-d4]nitramide

Metabolic Pathway: Formation of 5-Hydroxy Imidacloprid

Imidacloprid undergoes metabolic transformation in various organisms, including insects, rats, and fish, through two primary routes: oxidation and nitroreduction.[7] The formation of 5-Hydroxy Imidacloprid occurs via the hydroxylation of the imidazolidine ring.[7][8] This metabolite can be further converted to Imidacloprid olefin, which has shown higher toxicity than the parent compound in some insect species.[7][9]

Metabolic Transformation of Imidacloprid



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Caption: Metabolic conversion of Imidacloprid to its hydroxylated and olefin metabolites.

Quantitative Metabolic Data

The kinetic rates for the formation of 5-Hydroxy Imidacloprid from Imidacloprid have been studied in different species, revealing variations in enzyme affinity and reaction velocity.

Species	System	K _m (μM)	V _{max} (pmol/min/mg)	Reference
Rainbow Trout	Liver Microsomes	79.2	0.75	[7]
Rat	Liver Microsomes	158.7	38.4	[7]

Experimental Protocols

Synthesis of 5-Hydroxy Imidacloprid

The synthesis of 5-Hydroxy Imidacloprid metabolites has been described, typically involving a multi-step chemical process.^[10] While specific protocols for the deuterated version are proprietary to manufacturers, the synthesis generally starts from key precursors. One patented method for the parent compound, Imidacloprid, involves reacting 2-nitroiminoimidazolidine with 2-chloro-5-chloromethyl pyridine in the presence of an alkali carbonate in an organic solvent.^[11] The synthesis of the 5-hydroxy variant and its subsequent deuteration would involve specialized steps starting from appropriately modified or deuterated precursors.

Analytical Protocol: QuEChERS and LC-MS/MS

5-Hydroxy Imidacloprid-d4 is primarily used as an internal standard in analytical methods for the detection and quantification of Imidacloprid and its metabolites in complex matrices like crayfish tissues, soil, and water.^{[12][13]} A common and effective methodology is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation followed by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).^[12]

1. Sample Preparation (QuEChERS)^[12]

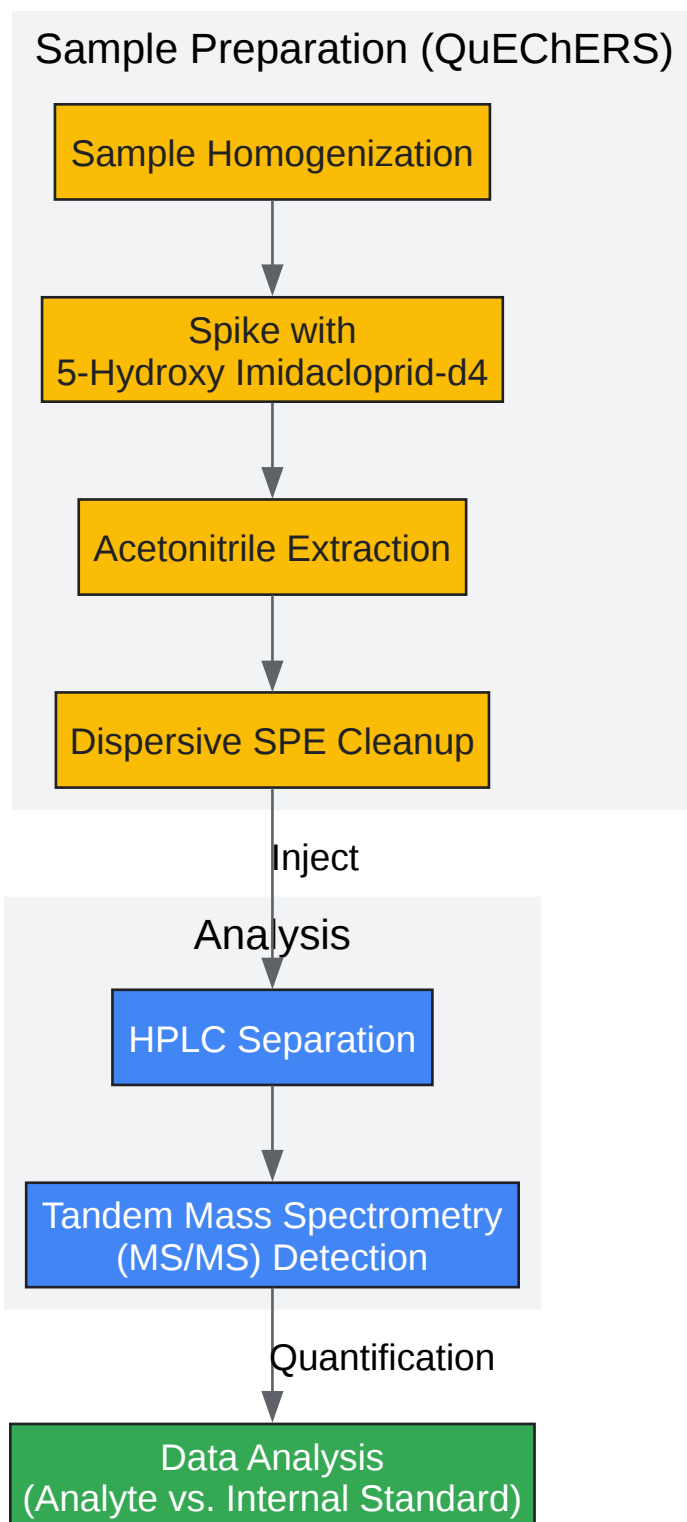
- Homogenization: A representative sample (e.g., 1g of tissue) is homogenized.
- Internal Standard Spiking: A known concentration of **5-Hydroxy Imidacloprid-d4** is added to the sample.
- Extraction: The sample is extracted with an organic solvent, typically acetonitrile containing 0.1% acetic acid. Salts such as anhydrous MgSO₄ and NaCl are added to induce phase separation and improve recovery.^[12]
- Cleanup: The supernatant is passed through a cleanup column (e.g., containing primary secondary amine and neutral alumina) to remove interfering matrix components.^[12]
- Final Preparation: The cleaned extract is evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.

2. Chromatographic Separation and Detection (HPLC-MS/MS)

- Separation: The prepared sample is injected into a reverse-phase HPLC system (e.g., C18 column) to separate the analytes.^{[12][13]}

- Ionization: Electrospray ionization (ESI) is commonly used, with analytes like 5-hydroxy imidacloprid forming $[M+H]^+$ molecular ions in positive mode.[\[12\]](#)
- Detection: A triple quadrupole mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to specifically detect the parent-to-product ion transitions for both the native analyte and the deuterated internal standard. This ensures high sensitivity and selectivity.[\[12\]](#)

QuEChERS-HPLC-MS/MS Workflow

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Caption: General workflow for the analysis of Imidacloprid metabolites using a deuterated standard.

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